

Protocol for High-Yield Expression and Purification of Recombinant Mpro

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SARS-CoV MPro-IN-2

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive protocol for the expression and purification of recombinant Main Protease (Mpro), a crucial enzyme in the life cycle of coronaviruses and a primary target for antiviral drug development. The following sections detail the experimental procedures, expected quantitative outcomes, and visual workflows to guide researchers in obtaining high-purity, active Mpro for structural and functional studies, as well as for high-throughput screening of inhibitors.

Data Presentation: Summary of Quantitative Data

Successful purification of recombinant Mpro should yield a high concentration of pure, active protein. The following table summarizes typical quantitative data obtained from the expression and purification of SARS-CoV-2 Mpro in an E. coli expression system. These values can serve as a benchmark for researchers.

Parameter	Typical Value	Notes
Expression System	E. coli BL21(DE3)	Commonly used for high-level protein expression.
Culture Volume	1 Liter	Standard laboratory scale.
Protein Yield (per Liter of Culture)	30 - 120 mg[1]	Yield can vary depending on the expression construct and culture conditions.[1]
Purity (after final purification step)	>95%	Assessed by SDS-PAGE.
Final Protein Concentration	10 - 33 mg/mL[2][3][4]	Concentration is crucial for downstream applications like crystallography.
Enzyme Activity	Active	Confirmed by a fluorogenic activity assay.

Experimental Protocols

This protocol describes the expression of His-tagged Mpro in E. coli and a two-step purification process using immobilized metal affinity chromatography (IMAC) followed by size-exclusion chromatography (SEC).

Gene Cloning and Expression Vector

The cDNA sequence of the Mpro gene is cloned into a suitable bacterial expression vector, such as pET-28a(+), which incorporates an N-terminal hexahistidine (His6) tag for affinity purification. The construct should be sequence-verified before proceeding.

Expression of Recombinant Mpro in E. coli

- Transformation: Transform the Mpro expression plasmid into a competent E. coli strain, such as BL21(DE3). Plate the transformed cells on LB agar plates containing the appropriate antibiotic (e.g., kanamycin for pET-28a(+)) and incubate overnight at 37°C.

- **Starter Culture:** Inoculate a single colony into 50 mL of LB medium containing the selective antibiotic. Grow overnight at 37°C with shaking at 220 rpm.
- **Large-Scale Culture:** Inoculate 1 L of LB medium with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
- **Induction:** Cool the culture to 16-18°C and induce protein expression by adding isopropyl β -D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.5 mM.
- **Incubation:** Continue to incubate the culture at 16-18°C for 16-20 hours with shaking. This lower temperature promotes proper protein folding and solubility.
- **Cell Harvest:** Harvest the bacterial cells by centrifugation at 6,000 x g for 15 minutes at 4°C. Discard the supernatant and store the cell pellet at -80°C until purification.

Purification of Recombinant Mpro

Buffers Required:

- **Lysis Buffer:** 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mM DTT, 10% glycerol.
- **Wash Buffer:** 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 20 mM imidazole, 1 mM DTT, 10% glycerol.
- **Elution Buffer:** 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 250 mM imidazole, 1 mM DTT, 10% glycerol.
- **SEC Buffer:** 20 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT.

Purification Steps:

- **Cell Lysis:** Resuspend the frozen cell pellet in ice-cold Lysis Buffer (approximately 5 mL per gram of wet cell paste). Lyse the cells by sonication on ice.
- **Clarification:** Centrifuge the lysate at 30,000 x g for 30 minutes at 4°C to pellet cell debris. Collect the clarified supernatant.

- IMAC (Affinity Chromatography):
 - Equilibrate a Ni-NTA affinity column with Lysis Buffer.
 - Load the clarified supernatant onto the column.
 - Wash the column with 10-20 column volumes of Wash Buffer to remove non-specifically bound proteins.
 - Elute the His-tagged Mpro with Elution Buffer. Collect fractions and analyze by SDS-PAGE.
- Size-Exclusion Chromatography (SEC):
 - Pool the fractions containing Mpro from the IMAC step.
 - Concentrate the pooled fractions to a suitable volume (e.g., 2-5 mL) using a centrifugal filter unit.
 - Equilibrate a size-exclusion chromatography column (e.g., Superdex 200) with SEC Buffer.
 - Load the concentrated protein onto the SEC column.
 - Collect fractions and analyze by SDS-PAGE for purity.
- Purity Analysis and Storage:
 - Pool the purest fractions from SEC.
 - Determine the protein concentration using a spectrophotometer (A280) or a protein assay (e.g., Bradford).
 - Assess the final purity by SDS-PAGE. The protein should appear as a single band.
 - For long-term storage, add glycerol to a final concentration of 10-20%, aliquot the protein, flash-freeze in liquid nitrogen, and store at -80°C.

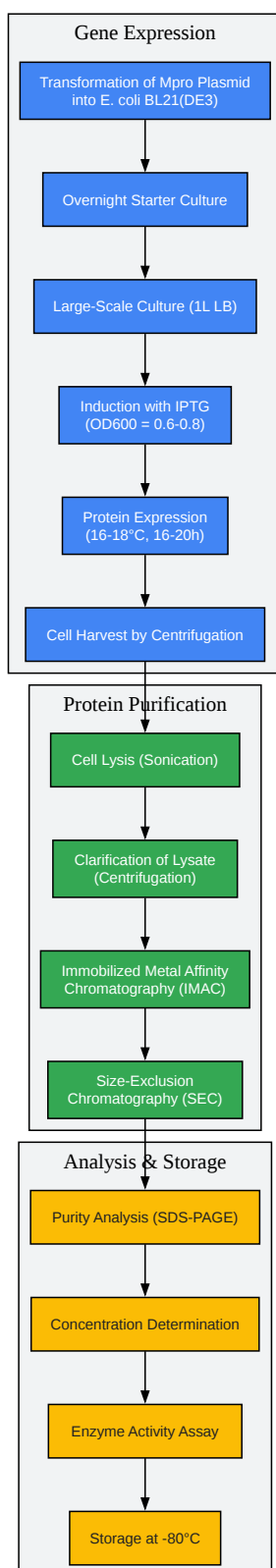
Mpro Activity Assay

The enzymatic activity of the purified Mpro can be confirmed using a fluorogenic substrate. A common assay utilizes a FRET-based peptide substrate that, upon cleavage by Mpro, results in an increase in fluorescence.

- Prepare a reaction mixture containing assay buffer (e.g., 20 mM Tris-HCl pH 7.3, 100 mM NaCl, 1 mM EDTA, 1 mM DTT) and the purified Mpro enzyme.
- Initiate the reaction by adding the fluorogenic substrate.
- Monitor the increase in fluorescence over time using a fluorescence plate reader.

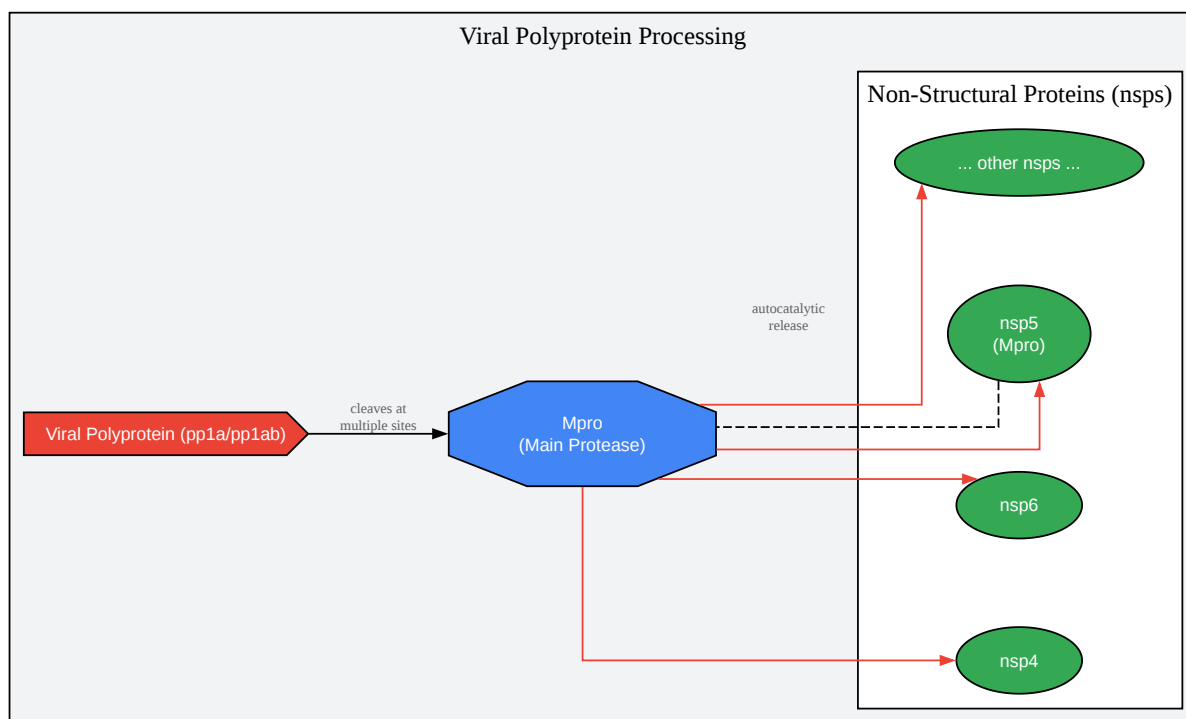
Mandatory Visualizations

The following diagrams illustrate the key processes involved in the expression and purification of recombinant Mpro and its biological function.



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Caption: Workflow for Recombinant Mpro Expression and Purification.



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Caption: Role of Mpro in Viral Polyprotein Cleavage.

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